

Literature review on 4,5-Dimethylbenzene-1,2-dimethanol

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Compound of Interest

Compound Name: 4,5-Dimethylbenzene-1,2-dimethanol

Cat. No.: B1599563

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An In-Depth Technical Guide to **4,5-Dimethylbenzene-1,2-dimethanol** for Researchers and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist Introduction

4,5-Dimethylbenzene-1,2-dimethanol is a substituted aromatic diol that serves as a crucial organic building block in various synthetic applications.^{[1][2]} Its rigid planar structure, stemming from the benzene ring, combined with the reactive hydroxyl groups, makes it a valuable precursor for constructing more complex molecular architectures, particularly heterocyclic compounds with potential pharmacological activity.^[3] This guide provides a comprehensive overview of its synthesis, characterization, and applications, with a focus on insights relevant to researchers in organic chemistry and drug development.

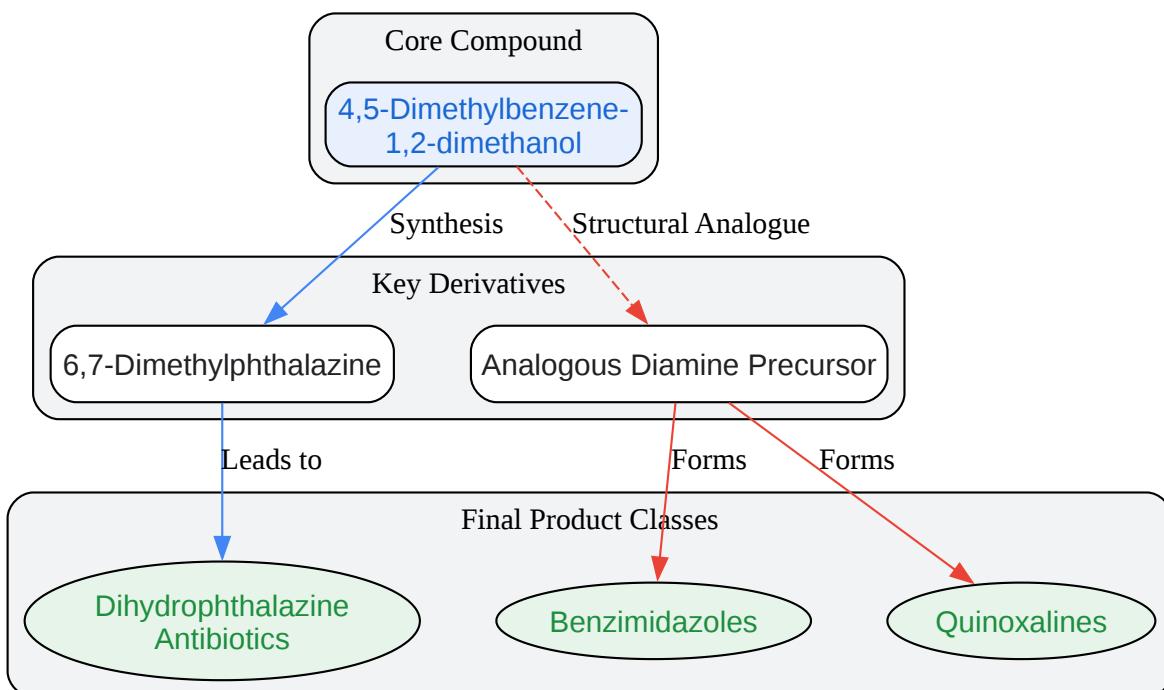
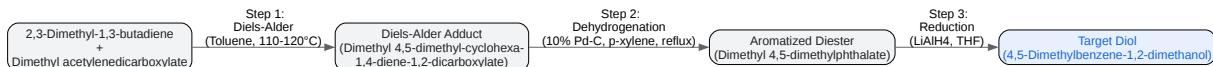
Physicochemical Properties

A summary of the key physicochemical properties of **4,5-Dimethylbenzene-1,2-dimethanol** is presented below. This data is essential for its handling, characterization, and use in synthetic protocols.

Property	Value	Source
CAS Number	60070-05-5	[1] [4] [5]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1] [4] [6]
Molecular Weight	166.22 g/mol	[1] [4]
Appearance	White to off-white solid	[7]
Boiling Point	320.2±37.0 °C (Predicted)	[7]
Density	1.0±0.06 g/cm ³ (Predicted)	[7]
pKa	14.24±0.10 (Predicted)	[7]

An Efficient Three-Step Synthesis

A cost-effective and scalable synthesis of **4,5-Dimethylbenzene-1,2-dimethanol** has been reported with an overall yield of approximately 80%.[\[3\]](#)[\[8\]](#) The process involves a sequence of a Diels-Alder reaction, a dehydrogenation step, and a final reduction. This route is advantageous as it avoids the need for chromatographic purification.[\[3\]](#)



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